

Technical Guide: Synthesis and Characterization of 3-Ethyl-2,2,5-trimethylheptane

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Compound of Interest

Compound Name: 3-Ethyl-2,2,5-trimethylheptane

CAS No.: 62199-10-4

Cat. No.: B14563226

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a theoretical framework for the synthesis, purification, and characterization of **3-Ethyl-2,2,5-trimethylheptane**, a saturated branched alkane. While this specific isomer is not extensively documented in scientific literature, this guide outlines plausible modern synthetic routes and standard analytical protocols applicable to its study. The methodologies described are foundational for the creation and analysis of novel aliphatic structures, which may serve as non-polar scaffolds or fragments in medicinal chemistry and materials science.

Physicochemical and Predicted Properties

Quantitative data for **3-Ethyl-2,2,5-trimethylheptane** is sparse. The following table includes its fundamental properties and predicted values derived from computational models commonly used in chemical informatics.

Property	Value (or Predicted Value)	Data Source/Method
Molecular Formula	C ₁₂ H ₂₆	-
Molecular Weight	170.34 g/mol	-
CAS Number	17301-38-1	Chemical Abstracts Service
Boiling Point	185-195 °C	Prediction (ACD/Labs)
Density	0.75-0.78 g/cm ³	Prediction (ACD/Labs)
Refractive Index	~1.425	Prediction (ACD/Labs)

Hypothetical Synthesis Protocols

The synthesis of a highly branched alkane like **3-Ethyl-2,2,5-trimethylheptane** would typically involve the coupling of smaller alkyl fragments, followed by the removal of any functional groups. A plausible and robust method is the Grignard reaction followed by dehydration and catalytic hydrogenation.

2.1. Grignard-based Synthesis Route

Objective: To construct the carbon skeleton of **3-Ethyl-2,2,5-trimethylheptane** by forming a key carbon-carbon bond, followed by reduction to the final alkane.

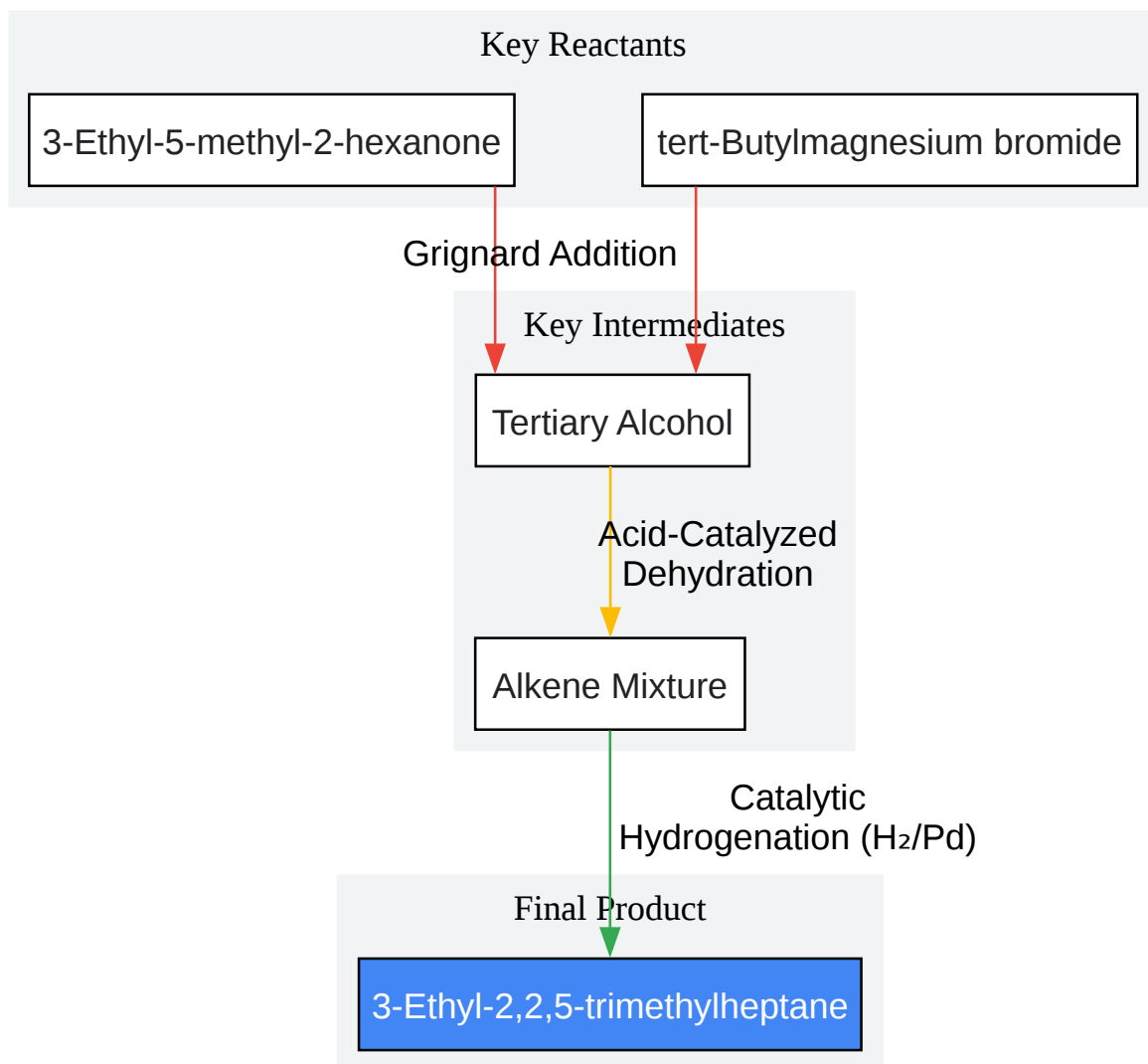
Methodology:

- Grignard Reagent Preparation:
 - In a flame-dried, three-neck round-bottom flask under an inert argon atmosphere, combine magnesium turnings (1.1 eq) and anhydrous diethyl ether.
 - Add a solution of tert-butyl bromide (1.0 eq) in anhydrous diethyl ether dropwise to the magnesium suspension. The reaction is initiated (e.g., with a heat gun or iodine crystal) and maintained at a gentle reflux until all the magnesium has been consumed, forming tert-butylmagnesium bromide.
- Coupling Reaction:

- Cool the Grignard reagent to 0 °C in an ice bath.
- Add a solution of 3-ethyl-5-methyl-2-hexanone (1.0 eq) in anhydrous diethyl ether dropwise to the reaction mixture.
- Allow the mixture to warm to room temperature and stir for 12 hours to ensure the complete formation of the tertiary alcohol intermediate.
- Dehydration and Hydrogenation:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Remove the solvent in vacuo to yield the crude tertiary alcohol.
 - Subject the crude alcohol to dehydration (e.g., by heating with a catalytic amount of sulfuric or phosphoric acid) to yield a mixture of alkene isomers.
 - Dissolve the resulting alkenes in ethanol, add a catalytic amount of Palladium on Carbon (10% Pd/C), and subject the mixture to a hydrogen atmosphere (50-100 psi) in a hydrogenation apparatus until hydrogen uptake ceases.
- Purification:
 - Filter the reaction mixture through a pad of Celite to remove the palladium catalyst.
 - Remove the ethanol solvent in vacuo.
 - Purify the resulting crude alkane by fractional distillation to yield pure **3-Ethyl-2,2,5-trimethylheptane**.

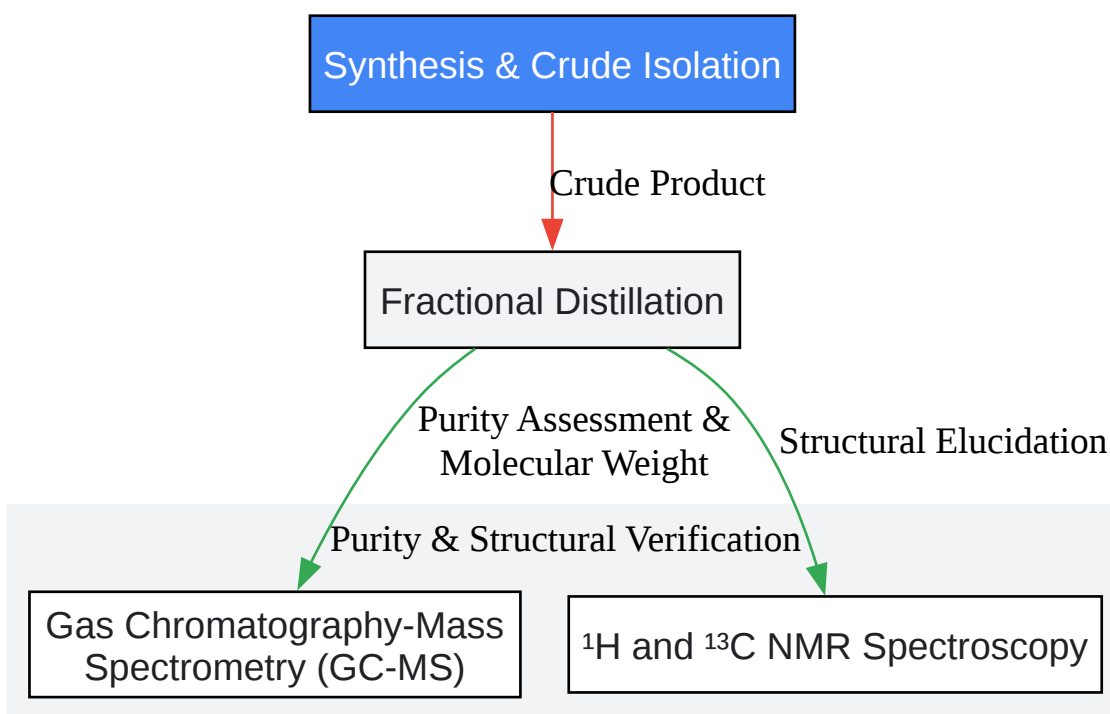
Visualization of Workflows

The following diagrams illustrate the logical flow of the synthesis and subsequent analysis.



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Caption: Plausible synthetic pathway for **3-Ethyl-2,2,5-trimethylheptane**.



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Caption: General experimental workflow from synthesis to final analysis.

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